

# A Technical Guide to the Physicochemical Properties of Diisononyl Phthalate (DINP) Mixtures

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## Compound of Interest

Compound Name: Diisononyl phthalate

Cat. No.: B122871

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## Introduction

**Diisononyl phthalate** (DINP) is a high-molecular-weight phthalate ester that is predominantly used as a plasticizer in a wide variety of applications, most notably in polyvinyl chloride (PVC) products.<sup>[1]</sup> Unlike a single chemical entity, commercial DINP is a complex mixture of branched-chain C9 alkyl esters of 1,2-benzenedicarboxylic acid.<sup>[2][3]</sup> This inherent isomeric complexity, along with its formulation in various mixtures, significantly influences its physicochemical properties, which are critical for its performance, processing, and potential biological interactions. This technical guide provides an in-depth overview of the core physicochemical properties of DINP, with a focus on its characteristics as a mixture.

## Core Physicochemical Properties of Diisononyl Phthalate

The physicochemical properties of commercial DINP are well-documented and are crucial for its application as a plasticizer. These properties are summarized in the tables below. It is important to note that due to the isomeric nature of DINP, the presented values are typically ranges or averages.

## General and Physical Properties

Property	Value	Test Method/Reference
Physical State	Oily, colorless liquid with a slight ester odor.[2][4]	Visual/Olfactory
Molecular Formula	C <sub>26</sub> H <sub>42</sub> O <sub>4</sub>	[3]
Molecular Weight	418.61 g/mol	[5]
Melting Point	-48 °C to -43 °C	[4][6]
Boiling Point	252 °C at 5 mmHg	[7]
Flash Point	213 °C to 236 °C (closed cup)	[3][8]
Autoignition Temperature	380 °C	[4]

## Density and Viscosity

Property	Value	Test Method/Reference
Density	0.972 - 0.977 g/cm <sup>3</sup> at 20°C/20°C	JIS K-6751[5]
Dynamic Viscosity	50 - 180 mPa·s at 20°C	ASTM D445[5]

## Optical and Other Properties

Property	Value	Test Method/Reference
Refractive Index	1.485 - 1.488 at 20°C/D	[4][9]
Vapor Pressure	5.4 x 10 <sup>-7</sup> mmHg at 25°C	[4]
Water Solubility	Insoluble (<0.01 g/100 mL at 20°C)	[6]
Solubility in Organic Solvents	Soluble in ethyl alcohol, acetone, toluene.[5]	-
Octanol-Water Partition Coefficient (log Kow)	8.8	[4]

## Physicochemical Properties of DINP in Mixtures

While data on the specific physicochemical properties of DINP in various mixtures are limited in publicly available literature, some general principles and specific examples can be discussed.

**Miscibility with other Plasticizers:** DINP is miscible and compatible with all of the monomeric plasticizers commonly used in PVC.[5] This allows for the formulation of plasticizer blends to achieve specific performance characteristics. For instance, it can be mixed with dioctyl phthalate (DOP) or other adipates.

**Influence on PVC Mixtures:** In a study on medical-grade PVC, a mixture of DINP, dioctyl adipate (DOA), and epoxidized soybean oil (ESO) was found to influence the hardness and specific gravity of the final product. The efficiency of the plasticizer mixture in reducing the hardness of PVC was observed.

Due to the lack of extensive quantitative data on DINP mixtures, it is recommended that researchers and formulators conduct their own characterization of specific blends to determine the precise physicochemical properties for their intended application.

## Experimental Protocols

The determination of the physicochemical properties of DINP and its mixtures relies on standardized experimental protocols. Below are detailed methodologies for some of the key experiments.

### Determination of Dynamic Viscosity (Based on ASTM D445)

**Objective:** To measure the kinematic viscosity of a liquid plasticizer, from which the dynamic viscosity can be calculated.

**Apparatus:**

- Calibrated glass capillary viscometer (e.g., Ubbelohde type).
- Constant temperature bath, capable of maintaining the desired temperature within  $\pm 0.02^{\circ}\text{C}$ .

- Thermometer with an accuracy of  $\pm 0.01^{\circ}\text{C}$ .
- Stopwatch accurate to 0.1 seconds.

Procedure:

- Sample Preparation: The DINP sample is brought to the test temperature. For transparent liquids, ensure the sample is homogenous and free of air bubbles.[8]
- Viscometer Charging: The viscometer is charged with the sample in a manner that avoids the introduction of air bubbles or particulate matter.
- Temperature Equilibration: The charged viscometer is placed in the constant temperature bath and allowed to equilibrate for at least 30 minutes.[8]
- Flow Measurement: The sample is drawn up into the timing bulb of the viscometer. The time taken for the meniscus of the liquid to pass between two calibrated marks is measured with the stopwatch.
- Calculation: The kinematic viscosity ( $\nu$ ) is calculated by multiplying the measured flow time ( $t$ ) by the viscometer calibration constant ( $C$ ):  $\nu = C \times t$ .
- Dynamic Viscosity Calculation: The dynamic viscosity ( $\eta$ ) is calculated by multiplying the kinematic viscosity by the density ( $\rho$ ) of the liquid at the same temperature:  $\eta = \nu \times \rho$ .

## Determination of Specific Gravity (Based on ASTM D1045)

Objective: To determine the specific gravity of a liquid plasticizer.

Apparatus:

- Pycnometer (a specific gravity bottle).
- Analytical balance, accurate to 0.1 mg.
- Constant temperature bath.

- Thermometer.

Procedure:

- **Pycnometer Calibration:** The clean, dry pycnometer is weighed. It is then filled with distilled water and placed in the constant temperature bath until it reaches the desired temperature. The weight of the pycnometer filled with water is recorded.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with the DINP sample. It is then brought to the same temperature in the constant temperature bath. The weight of the pycnometer filled with the sample is recorded.
- **Calculation:** The specific gravity is calculated as the ratio of the weight of the sample to the weight of an equal volume of water.

## Determination of Refractive Index (Based on ASTM D1045)

Objective: To measure the refractive index of a liquid plasticizer.

Apparatus:

- Abbe refractometer with a temperature-controlled prism.
- Light source (sodium D line).
- Constant temperature water circulator.

Procedure:

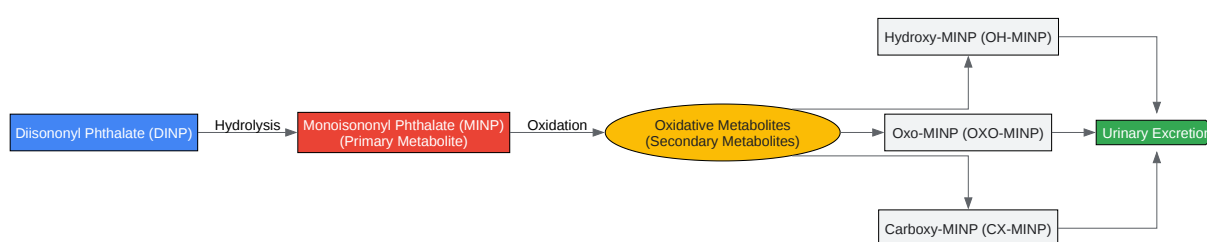
- **Instrument Calibration:** The refractometer is calibrated using a standard of known refractive index.
- **Sample Application:** A few drops of the DINP sample are placed on the prism of the refractometer.
- **Temperature Control:** The prism is brought to the desired temperature (e.g., 20°C) using the water circulator.

- Measurement: The refractive index is read directly from the instrument's scale once the reading has stabilized.

## Signaling Pathways and Experimental Workflows

While "signaling pathways" in the traditional biological sense are more relevant to the toxicology of DINP, we can visualize the metabolic pathway of DINP as a key biological transformation process. Additionally, a logical workflow for the physicochemical characterization of a plasticizer mixture can be diagrammed.

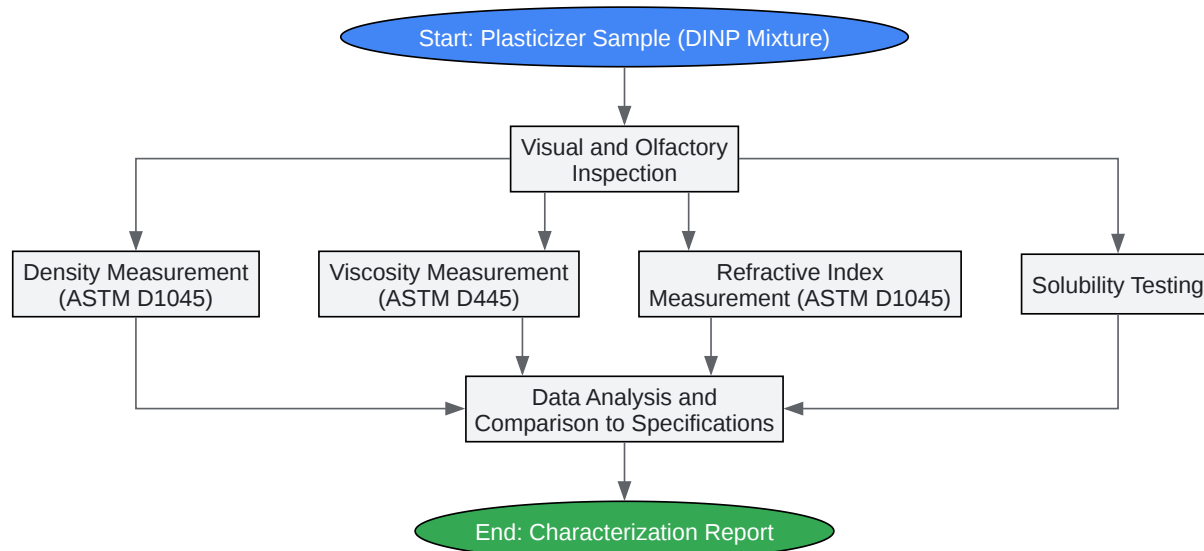
### DINP Metabolic Pathway



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Caption: Metabolic pathway of **Diisononyl Phthalate** (DINP) in the body.

## Experimental Workflow for Physicochemical Characterization



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Caption: General workflow for the physicochemical characterization of a plasticizer mixture.

## Conclusion

The physicochemical properties of **diisononyl phthalate** are fundamental to its function as a plasticizer. As a complex mixture of isomers, its properties are best understood as a range of values determined by standardized methods. While data on the specific properties of DINP in mixtures with other components are not extensively available, its miscibility with other common plasticizers allows for versatile formulations. The detailed experimental protocols and workflows provided in this guide offer a framework for the accurate characterization of DINP and its mixtures, which is essential for researchers, scientists, and drug development professionals working with these materials. Further research into the properties of specific DINP-containing mixtures would be beneficial for a more comprehensive understanding of their behavior in various applications.

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